

Isoschaftoside: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Isoschaftoside*

Cat. No.: *B191611*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoschaftoside is a naturally occurring C-glycosylflavonoid found in a variety of plants, including those from the Fabaceae and Poaceae families.[1] As a glycosylated derivative of apigenin, **isoschaftoside** has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **isoschaftoside**, with a focus on its anti-inflammatory mechanisms. Detailed experimental protocols for key assays are also provided to facilitate further research and drug development efforts.

Chemical Structure and Identification

Isoschaftoside is structurally defined as apigenin substituted at the 6- and 8-positions by an alpha-L-arabinopyranosyl and a beta-D-glucosyl residue, respectively.[2] This di-C-glycosylflavone structure is crucial for its biological activity.

Identifier	Value
IUPAC Name	5,7-dihydroxy-2-(4-hydroxyphenyl)-8-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-6-[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]chromen-4-one[2]
SMILES	<chem>C1--INVALID-LINK--C2=C(C(=C3C(=C2O)C(=O)C=C(O3)C4=CC=C(C=C4)O)[C@H]5--INVALID-LINK--CO)O)O)O)O)O)O)O[2]</chem>
InChI	InChI=1S/C26H28O14/c27-6-13-18(32)21(35)23(37)26(40-13)16-20(34)15(25-22(36)17(31)11(30)7-38-25)19(33)14-10(29)5-12(39-24(14)16)8-1-3-9(28)4-2-8/h1-5,11,13,17-18,21-23,25-28,30-37H,6-7H2/t11-,13+,17-,18+,21-,22+,23+,25-,26-/m0/s1[2]

Physicochemical Properties

A summary of the key physicochemical properties of **isoschaftoside** is presented below.

Property	Value	Source
Molecular Formula	C26H28O14	[1][3]
Molecular Weight	564.49 g/mol	[1][4]
CAS Number	52012-29-0	[1][3]
Appearance	Yellow powder	ChemFaces
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	ChemFaces
XLogP3	-2.2	[5]
Hydrogen Bond Donor Count	10	PubChem
Hydrogen Bond Acceptor Count	14	PubChem
Boiling Point (Predicted)	935.0 ± 65.0 °C at 760 mmHg	ECHEMI
Storage	Store at 10°C - 25°C, keep container well closed.	[4]

Biological Activities and Signaling Pathways

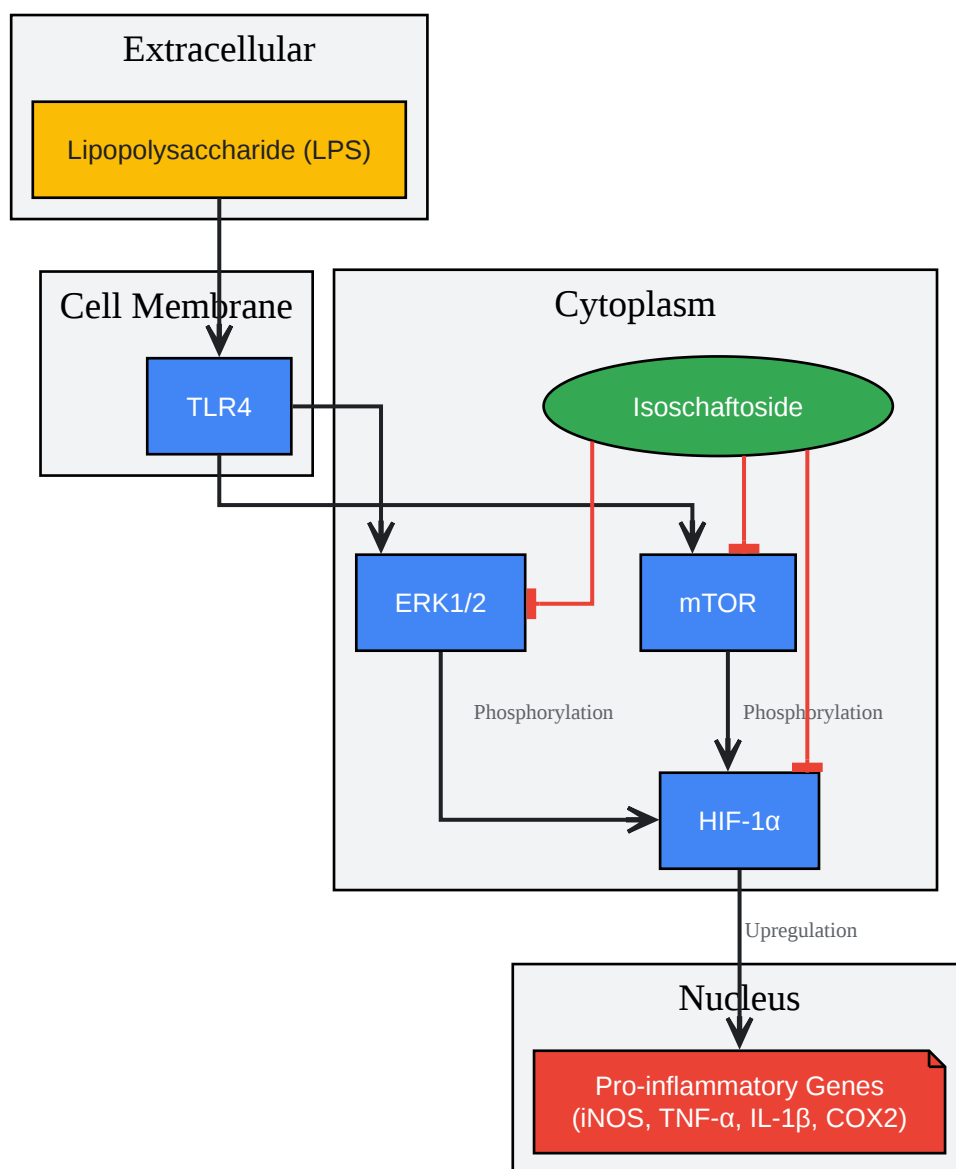
Isoschaftoside exhibits a range of biological activities, including anti-inflammatory, antioxidant, antitumor, antimicrobial, and nematocidal effects.[1][6]

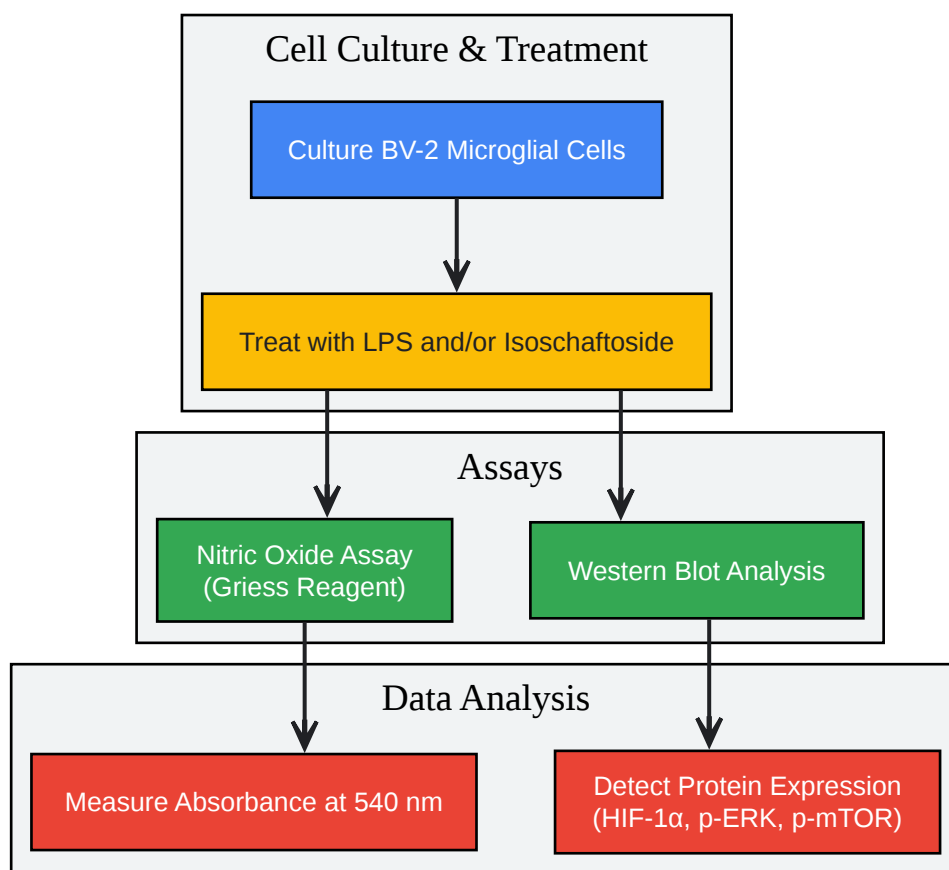
Anti-inflammatory Activity

A significant area of research has focused on the anti-inflammatory properties of **isoschaftoside**, particularly in the context of neuroinflammation. Studies have shown that **isoschaftoside** can suppress the production of pro-inflammatory mediators in lipopolysaccharide (LPS)-stimulated microglial cells.[7] This effect is mediated, at least in part, through the inhibition of the Hypoxia-Inducible Factor-1 alpha (HIF-1α) metabolic reprogramming pathway.[7][8]

Isoschaftoside has been demonstrated to attenuate the LPS-induced phosphorylation of Extracellular Signal-Regulated Kinase 1/2 (ERK1/2) and the Mammalian Target of Rapamycin

(mTOR), which are upstream regulators of HIF-1 α .^{[7][8]} By inhibiting this pathway, **isoschaftoside** effectively reduces the expression of pro-inflammatory cytokines and enzymes such as iNOS, TNF- α , IL-1 β , and COX2.^{[7][8]}





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References

- 1. researchgate.net [researchgate.net]
- 2. Protocol Griess Test [protocols.io]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]

- 6. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 7. resources.novusbio.com [resources.novusbio.com]
- 8. docs.abcam.com [docs.abcam.com]
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